

Tin(IV) Fluoride: Hazards Identification

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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The table below summarizes the identified hazards and classification for tin(IV) fluoride according to the Globally Harmonized System (GHS) [1] [2].

| Hazard Aspect | Classification | Statement Codes & Descriptions |
|---------------|---------------------------|---|
| GHS Pictogram | Corrosive, Acute Toxicity | Skull and crossbones, Corrosive surface |
| Signal Word | Danger | Indicates serious hazard severity [2]. |

| **Hazard Statements** | **H302:** Harmful if swallowed. **H312:** Harmful in contact with skin. **H314:** Causes severe skin burns and eye damage. **H332:** Harmful if inhaled [1] [2]. |

Exposure Controls and Safe Handling

Engineering Controls & Personal Protective Equipment (PPE)

Adhere to the following controls to minimize exposure [3] [2]:

- Ventilation:** Use local exhaust ventilation (e.g., fume hood) or ensure the workspace is well-ventilated.
- Respiratory Protection:** In cases of inadequate ventilation or where dust is present, use a NIOSH-approved particulate respirator.

- **Eye/Face Protection:** Wear tight-fitting safety goggles and a face shield.
- **Skin Protection:** Wear chemical-impermeable gloves and flame-resistant, impervious clothing to prevent skin contact.
- **Hygiene:** Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.

Safe Storage and Incompatibilities

- **Storage:** Store in a cool, dry, and well-ventilated area. Keep the container tightly closed and protected from sunlight and moisture [2].
- **Incompatible Materials:** Keep away from [2]:
 - **Strong oxidizing agents** (e.g., peroxides, chlorates)
 - **Reactive metals** (e.g., potassium, sodium)
 - **Acids**
 - **Organic materials**

First Aid Measures

Immediately seek medical attention after administering first aid [2].

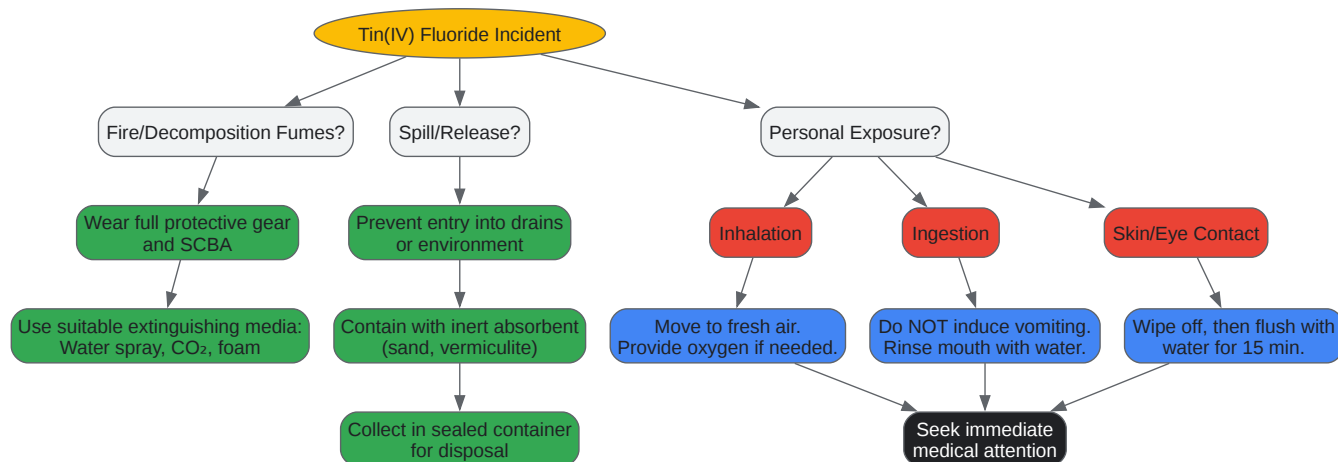
| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration with a pocket mask to avoid mouth-to-mouth contact [3] [2]. |
| Skin Contact | Wipe off excess material. Immediately flush the contaminated skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes (wash before reuse) [2]. |
| Eye Contact | Rinse cautiously with flowing water for at least 15 minutes, lifting the upper and lower eyelids. Ensure thorough irrigation [2]. |
| Ingestion | Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person [3] [2]. |

Firefighting and Spill Response

- **Firefighting:** Tin(IV) fluoride is **non-flammable**. However, under high temperatures or in a fire, it may decompose and produce toxic and corrosive fumes (e.g., hydrogen fluoride gas and tin oxides). Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish surrounding fires. Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA) [2].
- **Spill Response:** [2]
 - **Personal Precautions:** Restrict access to the area. Avoid breathing dust and prevent contact with skin or clothing. Use spark-proof tools.
 - **Containment & Cleanup:** Contain the spill with an inert, non-combustible absorbent material like sand, earth, or vermiculite. Collect the spilled material using a shovel and place it in a suitable container for disposal. Finish cleaning by spreading water on the contaminated surface.

Emergency Response Workflow

The diagram below outlines the logical decision process in case of an incident involving tin(IV) fluoride.



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Frequently Asked Questions

Q1: What toxic fumes might be released when handling tin(IV) fluoride under high heat? When heated to decomposition, tin(IV) fluoride can emit highly toxic and corrosive fumes, including **hydrogen fluoride (HF) gas** and **tin oxides** [2]. All thermal processing must be conducted within a certified fume hood with appropriate personal protective equipment.

Q2: How should I dispose of waste material containing tin(IV) fluoride? Waste that cannot be recycled should be managed in an appropriate and approved waste disposal facility. Contaminated packaging should

be triple-rinsed and offered for recycling or disposed of according to local regulations [3]. Always comply with your institution's hazardous waste disposal protocols.

Q3: The safety data for tin(II) fluoride (Stannous Fluoride) is more comprehensive. Can I use it as a guide? Yes, with caution. Tin(II) fluoride (SnF_2) shares similar hazard statements (e.g., H302, H312, H314) and is also classified as toxic and corrosive [2]. The first aid measures and general handling precautions (use of PPE, working in a fume hood) are directly applicable and should be followed for SnF_4 . However, always treat SnF_4 with the highest level of caution due to its specific properties.

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References

1. Tin(IV) fluoride [en.wikipedia.org]
2. Tin Fluoride or Stannous Fluoride SDS Safety of Supplier Data Sheet [ammol.org]
3. STANDARD - FLUORIDE Safety Data Sheet [chemicalbook.com]

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